

Unveiling the Molecular Architecture of Ganoderic Acid TR: A Technical Guide

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Compound of Interest

Compound Name: Ganoderic acid TR

Cat. No.: B15564534

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Introduction

Ganoderic acid TR, also known as Ganoderic acid T, is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. This compound has garnered significant scientific interest due to its potent anti-cancer properties, which include the induction of apoptosis (programmed cell death) and inhibition of metastasis (cancer cell spread). This technical guide provides an in-depth overview of the chemical structure elucidation of **Ganoderic acid TR**, presenting key quantitative data, detailed experimental protocols, and visualizations of its biological pathways and analytical workflow.

Chemical Structure and Properties

The chemical structure of **Ganoderic acid TR** has been elucidated through extensive spectroscopic analysis. It is a tetracyclic triterpenoid belonging to the lanostane family, characterized by a complex arrangement of functional groups that contribute to its biological activity.

Table 1: Physicochemical Properties of **Ganoderic Acid TR**

Property	Value
Molecular Formula	C ₃₆ H ₅₂ O ₈
Molecular Weight	612.8 g/mol

Spectroscopic Data for Structure Elucidation

The definitive structure of **Ganoderic acid TR** was determined using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for determining the carbon-hydrogen framework of a molecule. The chemical shifts provide information about the electronic environment of each nucleus, while coupling constants reveal connectivity.

Table 2: ¹³C NMR Spectral Data of Ganoderic Acid T (CDCl₃, 125 MHz)

Carbon No.	Chemical Shift (δ) ppm	Carbon No.	Chemical Shift (δ) ppm
1	35.6	19	19.5
2	28.1	20	36.3
3	78.9	21	18.2
4	39.0	22	45.9
5	51.5	23	29.8
6	21.6	24	142.1
7	27.6	25	125.8
8	146.4	26	168.0
9	145.8	27	12.5
10	37.3	28	28.1
11	115.7	29	16.5
12	40.0	30	22.1
13	44.0	3-OAc	170.9, 21.4
14	50.1	7-OAc	170.1, 21.2
15	76.5	15-OAc	170.5, 21.3
16	32.4		
17	50.9		
18	18.6		

Table 3: ^1H NMR Spectral Data of Ganoderic Acid T (CDCl_3 , 500 MHz)

Proton	Chemical Shift (δ) ppm	Multiplicity	J (Hz)
H-3	4.50	dd	11.5, 4.5
H-7	5.45	br s	
H-11	5.23	d	6.0
H-12 α	2.58	m	
H-12 β	2.05	m	
H-15	4.65	dd	8.0, 8.0
H-24	6.55	s	
Me-18	0.94	s	
Me-19	1.22	s	
Me-21	0.92	d	6.5
Me-27	1.89	s	
Me-28	0.88	s	
Me-29	0.80	s	
Me-30	1.01	s	
3-OAc	2.04	s	
7-OAc	2.08	s	
15-OAc	2.02	s	

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which aids in confirming the molecular formula and identifying structural motifs.

Table 4: Mass Spectrometry Data for **Ganoderic Acid TR**

Ion	m/z
[M+H] ⁺	613.3684
[M+Na] ⁺	635.3503

Experimental Protocols

The elucidation of the structure of **Ganoderic acid TR** involves a multi-step process, from extraction from its natural source to purification and spectroscopic analysis.

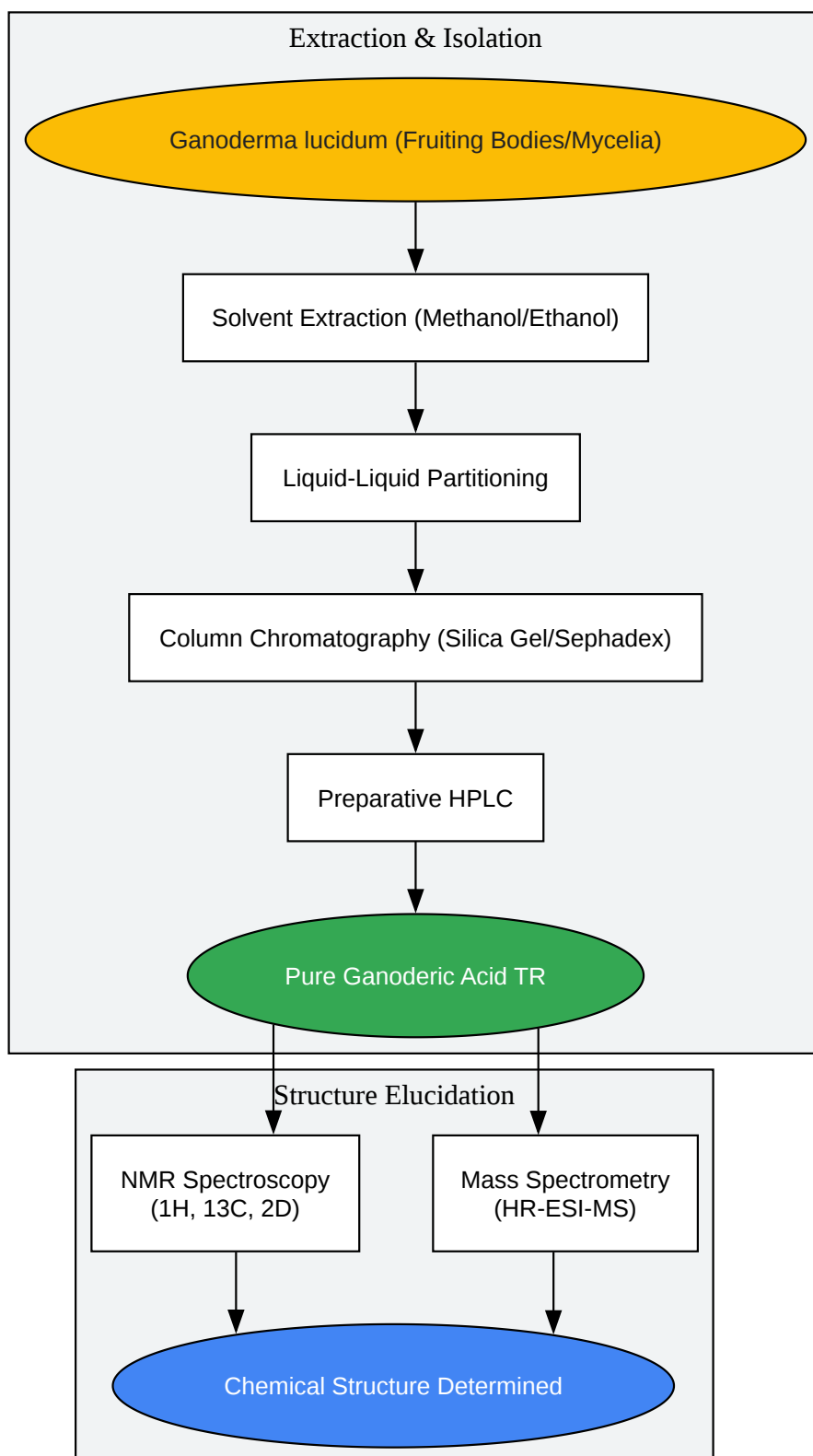
Extraction and Isolation

- Source Material: Fruiting bodies or mycelia of *Ganoderma lucidum*.
- Extraction: The dried and powdered source material is typically extracted with a solvent such as methanol or ethanol.
- Partitioning: The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarities (e.g., n-hexane, ethyl acetate, n-butanol) to separate compounds based on their polarity. Ganoderic acids are typically found in the ethyl acetate fraction.
- Chromatography: The ethyl acetate fraction is further purified using a combination of chromatographic techniques:
 - Column Chromatography: Silica gel or Sephadex LH-20 column chromatography is used for initial fractionation.
 - High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC (RP-HPLC) with a C18 column is a common method for the final purification of individual ganoderic acids. A gradient elution with a mobile phase consisting of acetonitrile and water (often with a small amount of acid like formic or acetic acid) is typically employed.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR): Purified **Ganoderic acid TR** is dissolved in a deuterated solvent (e.g., CDCl₃). ¹H, ¹³C, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) are performed on a high-field NMR spectrometer (e.g., 500 MHz or higher).

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS), often coupled with an electrospray ionization (ESI) source, is used to determine the accurate mass and molecular formula of the compound.



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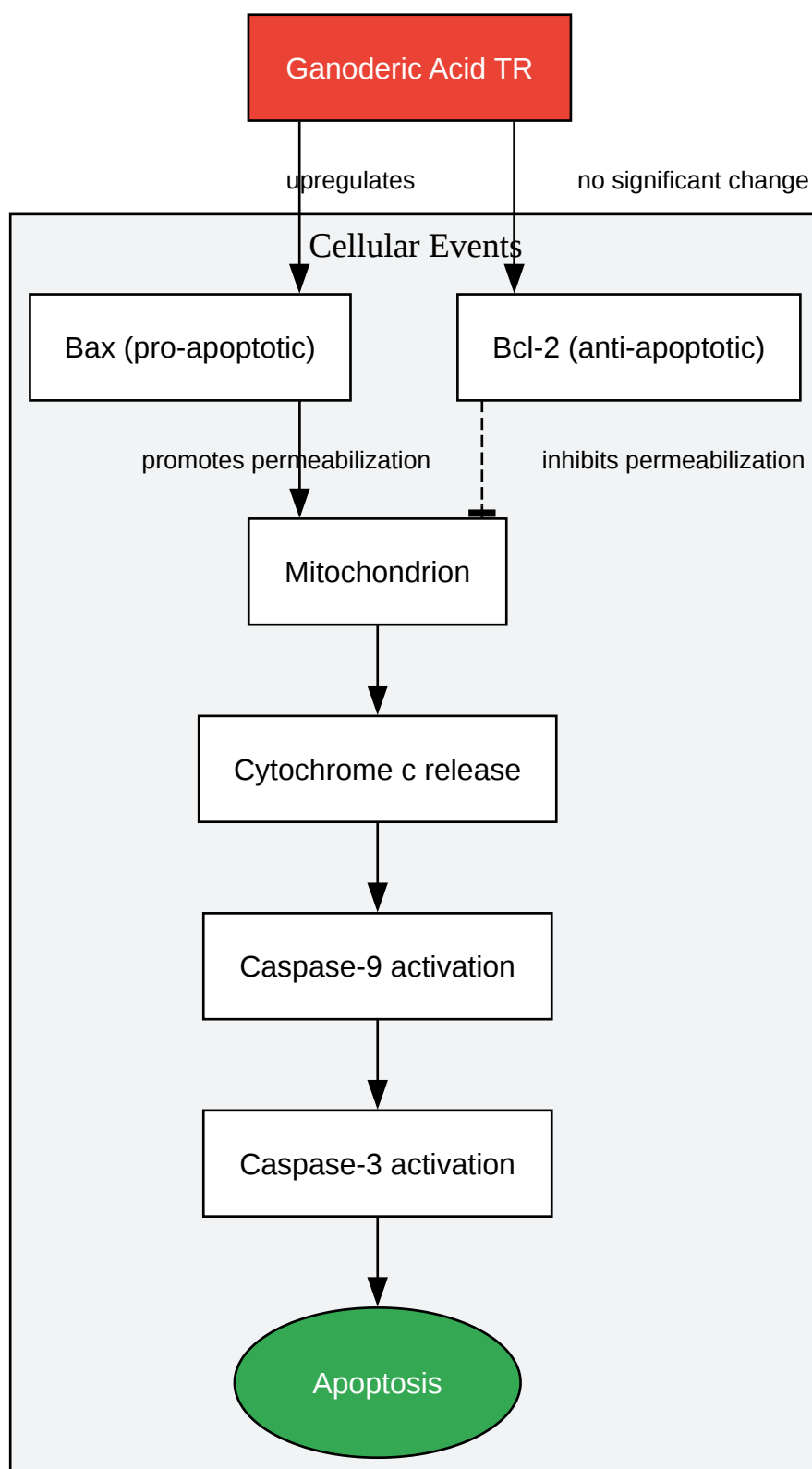
Fig. 1: Experimental workflow for the structure elucidation of **Ganoderic acid TR**.

Biological Activity and Signaling Pathways

Ganoderic acid TR exhibits significant anti-cancer activity by modulating key signaling pathways involved in cell survival and proliferation.

Mitochondria-Mediated Apoptosis

Ganoderic acid TR induces apoptosis in cancer cells through the intrinsic mitochondrial pathway. This involves the disruption of the mitochondrial membrane potential, the release of cytochrome c, and the subsequent activation of caspases, which are the executioners of apoptosis.

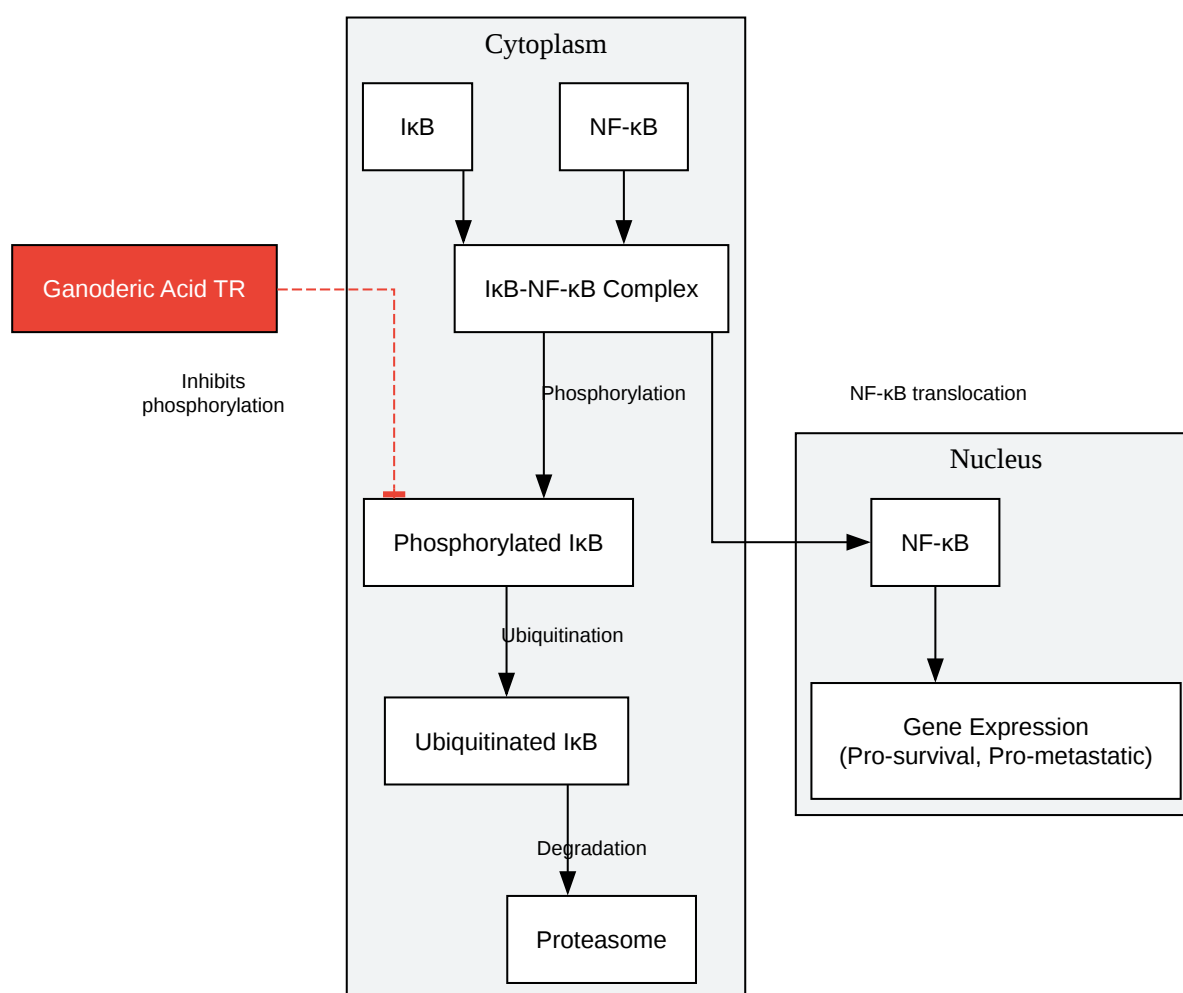


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Fig. 2: Mitochondria-mediated apoptosis pathway induced by **Ganoderic acid TR**.

Inhibition of NF- κ B Signaling

The NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a key regulator of genes involved in inflammation, cell survival, and metastasis. In many cancers, this pathway is constitutively active, promoting tumor growth and spread. **Ganoderic acid TR** has been shown to inhibit the NF- κ B pathway.



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Fig. 3: Inhibition of the NF- κ B signaling pathway by **Ganoderic acid TR**.

Conclusion

The chemical structure of **Ganoderic acid TR** has been rigorously established through a combination of isolation techniques and advanced spectroscopic methods. The detailed structural information, coupled with an understanding of its interactions with key biological pathways, provides a solid foundation for further research into its therapeutic potential. This technical guide serves as a comprehensive resource for scientists and researchers engaged in the discovery and development of novel anti-cancer agents from natural sources.

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